

Essential Safety and Operational Guide for Handling Diphenylpropynone

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Compound of Interest

Compound Name: *Diphenylpropynone*

Cat. No.: *B1199339*

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For Immediate Use by Laboratory Professionals

This document provides critical safety protocols and logistical plans for the handling and disposal of **Diphenylpropynone** (also known as 1,3-Diphenyl-2-propyn-1-one). The following procedures are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for the responsible management of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

Diphenylpropynone is a chemical that requires careful handling due to its potential health effects. It is known to be irritating to the eyes and respiratory system and may be harmful if swallowed, inhaled, or absorbed through the skin.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data available for **Diphenylpropynone** and related compounds. It is important to note that specific occupational exposure limits for **Diphenylpropynone** have not been established.

Property	Value	Source
Physical State	Low melting solid	[2]
Appearance	Yellow	[2]
Molecular Formula	C ₁₅ H ₁₀ O	[3]
Molecular Weight	206.24 g/mol	[3]
Melting Point	41-46 °C (106-115 °F)	[3]
Boiling Point	340.6 °C (645.1 °F) at 760 mmHg	[3]
Flash Point	127.7 °C (261.9 °F)	[3]
Water Solubility	Insoluble	[2]

Recommended Personal Protective Equipment (PPE)

To ensure safety, the following PPE is mandatory when handling **Diphenylpropynone**:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times to prevent eye contact.[1]
- **Skin Protection:** Wear suitable protective clothing, including a lab coat and chemical-resistant gloves (e.g., nitrile).[3]
- **Respiratory Protection:** In case of dust formation or inadequate ventilation, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A type N95 dust mask may be suitable for handling small quantities in a well-ventilated area.[4]

Operational Plan for Handling Diphenylpropynone

This section outlines the step-by-step procedures for the safe handling of **Diphenylpropynone** in a laboratory setting.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.

- Verify that the container is clearly labeled with the chemical name and hazard information.
- Log the receipt date in your chemical inventory.

2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)
- Keep away from strong oxidizing agents and incompatible materials.[\[1\]](#)[\[2\]](#)
- The storage area should be clearly marked with the appropriate hazard signs.

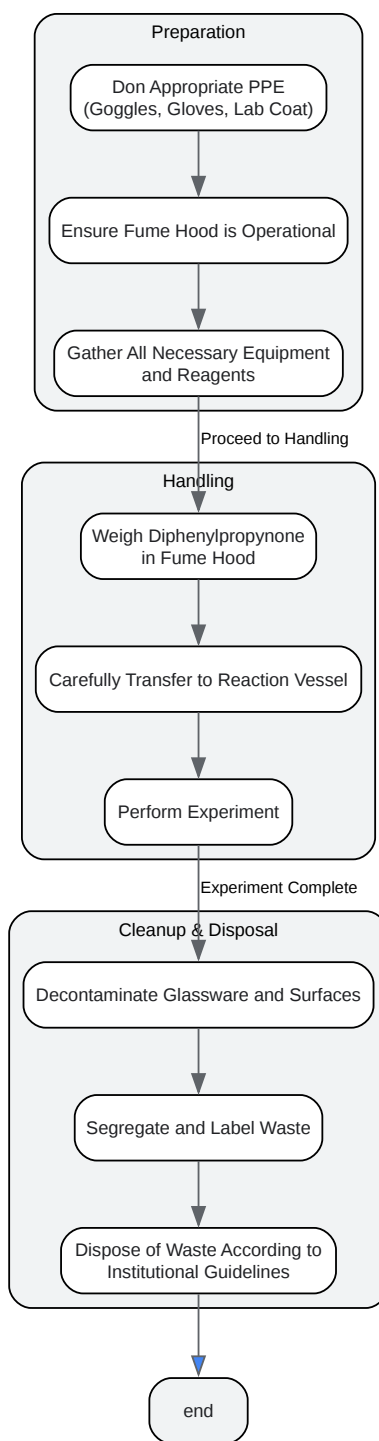
3. Handling and Use:

- All handling of **Diphenylpropynone** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Avoid the formation and inhalation of dust.[\[1\]](#)
- Measure and dispense the chemical carefully to prevent spills.
- Wash hands thoroughly after handling.

4. Spill Management:

- In the event of a small spill, carefully sweep up the solid material, avoiding dust generation.[\[1\]](#)
- Place the spilled material into a sealed, labeled container for disposal.
- Ventilate the area and wash the spill site once the material has been removed.[\[1\]](#)
- For larger spills, evacuate the area and follow your institution's emergency procedures.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Diphenylpropynone**.

Disposal Plan

The disposal of **Diphenylpropynone** and its containers must be carried out in compliance with all federal, state, and local regulations.

1. Waste Identification and Segregation:

- Identify all waste containing **Diphenylpropynone**.
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.

2. Waste Containment:

- Place solid waste in a clearly labeled, sealed, and compatible container.
- For contaminated consumables (e.g., gloves, weighing paper), place them in a designated, sealed waste bag.

3. Labeling:

- All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**Diphenylpropynone**".
- Include the approximate quantity and date of accumulation.

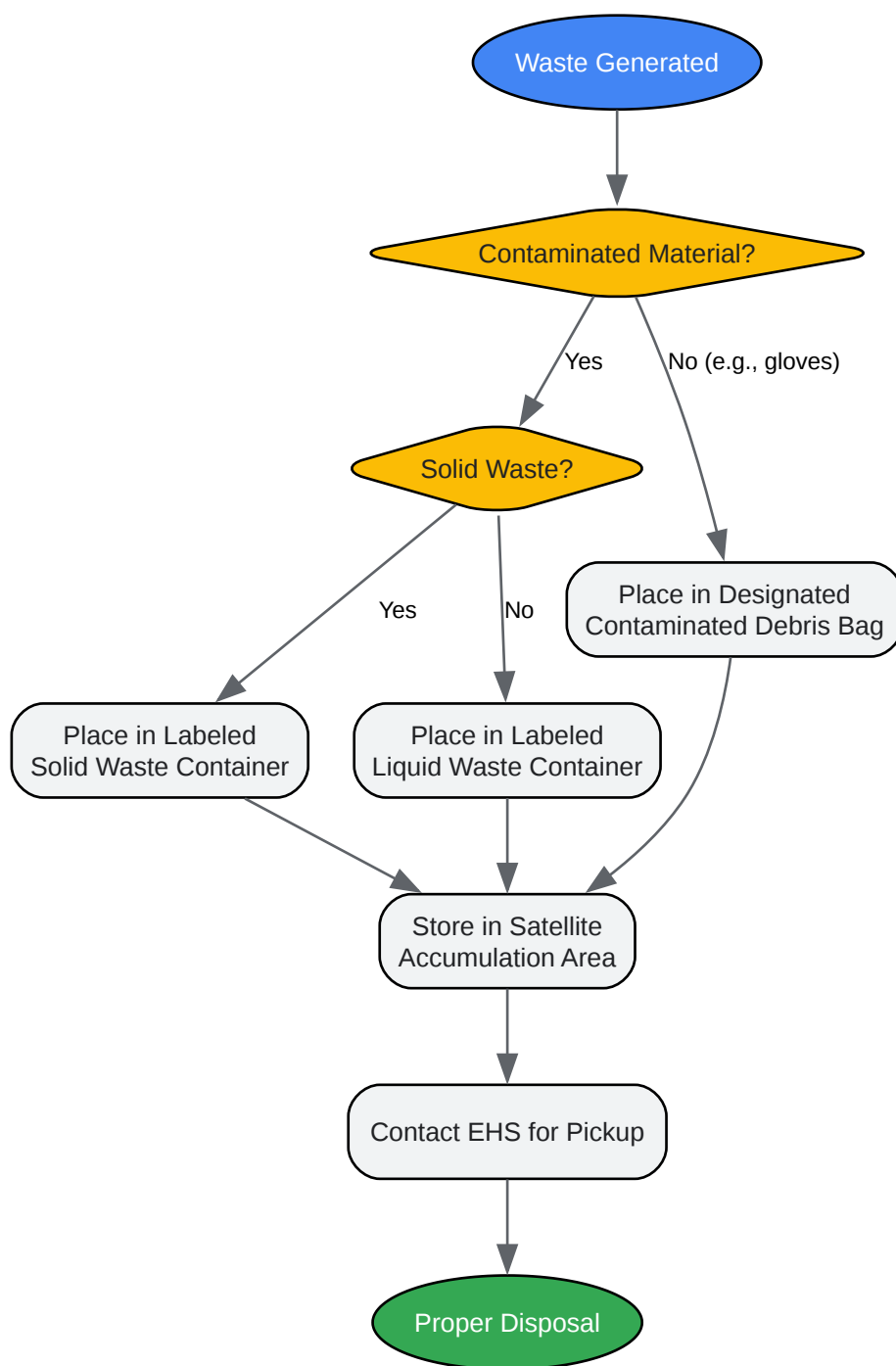
4. Storage of Waste:

- Store waste containers in a designated satellite accumulation area.
- Ensure the storage area is secure and away from incompatible materials.

5. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.
- Provide them with a complete and accurate description of the waste.

Disposal Decision Pathway



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Caption: Decision pathway for the proper disposal of **Diphenylpropynone** waste.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Diphenylpropynone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199339#personal-protective-equipment-for-handling-diphenylpropynone]

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